

Allylcyclohexane: A Guide to Safe and Compliant Disposal

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Compound of Interest

Compound Name: **Allylcyclohexane**

Cat. No.: **B1217954**

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For laboratory professionals, the proper disposal of chemical waste is a critical component of ensuring a safe and compliant research environment. **Allylcyclohexane**, a flammable and hazardous chemical, requires strict adherence to disposal protocols to mitigate risks to personnel and the environment. This guide provides detailed, step-by-step procedures for the safe handling and disposal of **allylcyclohexane**, aligning with industry best practices and regulatory requirements.

Immediate Safety and Handling Protocols

Before beginning any procedure involving **allylcyclohexane**, ensure that all requisite safety measures are in place.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles and a face shield.[1][2]
- Hand Protection: Use appropriate chemical-resistant gloves (e.g., nitrile rubber).[1][2]
- Body Protection: Wear a flame-retardant lab coat and appropriate protective clothing to prevent skin exposure.[1][2]
- Respiratory Protection: If working outside a fume hood or if exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1]

Handling and Storage:

- Handle **allylcyclohexane** in a well-ventilated area, preferably within a chemical fume hood.
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][2][3]
- Store away from heat, sparks, open flames, and other ignition sources.[1][2] "No smoking" policies should be strictly enforced in storage and handling areas.
- Use only non-sparking tools and take precautionary measures against static discharge.[1][2]
[3] Ground and bond containers and receiving equipment.[1][2][3]

Hazard Profile of Allylcyclohexane

Allylcyclohexane is classified as a hazardous substance. Understanding its specific hazards is essential for appreciating the necessity of proper disposal procedures. Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous and must consult local, regional, and national regulations for complete and accurate classification.[1]

Property	Data
Physical State	Colorless Liquid[2][3]
Molecular Formula	C ₉ H ₁₆ [4]
Boiling Point	148-149 °C / 760 mmHg
Density	0.803 g/mL at 25 °C
Flash Point	29 °C (84.2 °F)
GHS Hazard Codes	H226 (Flammable liquid and vapor), H301 (Toxic if swallowed), H304 (May be fatal if swallowed and enters airways), H318 (Causes serious eye damage), H413 (May cause long lasting harmful effects to aquatic life)[4]
Hazard Classes	Flammable Liquid (Category 3), Acute Toxicity, Oral (Category 3), Aspiration Hazard (Category 1), Serious Eye Damage (Category 1)[4]
EPA Waste Code	Likely D001 for ignitability due to its low flash point.[5]
UN Number	UN3295[1]
Proper Shipping Name	Hydrocarbons, liquid, n.o.s. (Allylcyclohexane)[1]

Step-by-Step Disposal Procedure

Disposal of **allylcyclohexane** must be handled through a licensed hazardous waste management program.[6][7] Under no circumstances should it be disposed of down the drain or in regular trash.[1][8]

Step 1: Waste Collection

- Container Selection: Use a dedicated, compatible container for collecting **allylcyclohexane** waste. The container must be in good condition, free from leaks or cracks, and have a tightly

sealing lid.[9][10] Plastic containers are often preferred over glass to minimize the risk of breakage.[6]

- Segregation: Do not mix **allylcyclohexane** with other incompatible waste streams. It should be collected as a non-halogenated organic solvent waste.

Step 2: Labeling the Waste Container

- Proper labeling is a critical regulatory requirement.[6] Affix a "Hazardous Waste" tag or label to the container as soon as waste is first added.[6][10]
- The label must include the following information:
 - The words "Hazardous Waste".[6]
 - The full chemical name: "**Allylcyclohexane**". Do not use abbreviations or chemical formulas.[6]
 - An accurate estimation of the quantity.
 - The date of waste generation (the date you first add waste to the container).[6]
 - The place of origin (e.g., Department, Room Number).[6]
 - The name and contact information of the Principal Investigator or responsible party.[6]
 - Checkmarks for the appropriate hazard pictograms (e.g., Flammable, Health Hazard, Environmental Hazard).[6]

Step 3: Storing the Waste Container

- Keep the hazardous waste container tightly closed at all times, except when adding waste.[9][10]
- Store the container in a designated Satellite Accumulation Area (SAA) within or near the laboratory where the waste is generated.
- Ensure secondary containment is used to capture any potential leaks or spills.

- Segregate the container from incompatible chemicals.[[10](#)]

Step 4: Arranging for Disposal

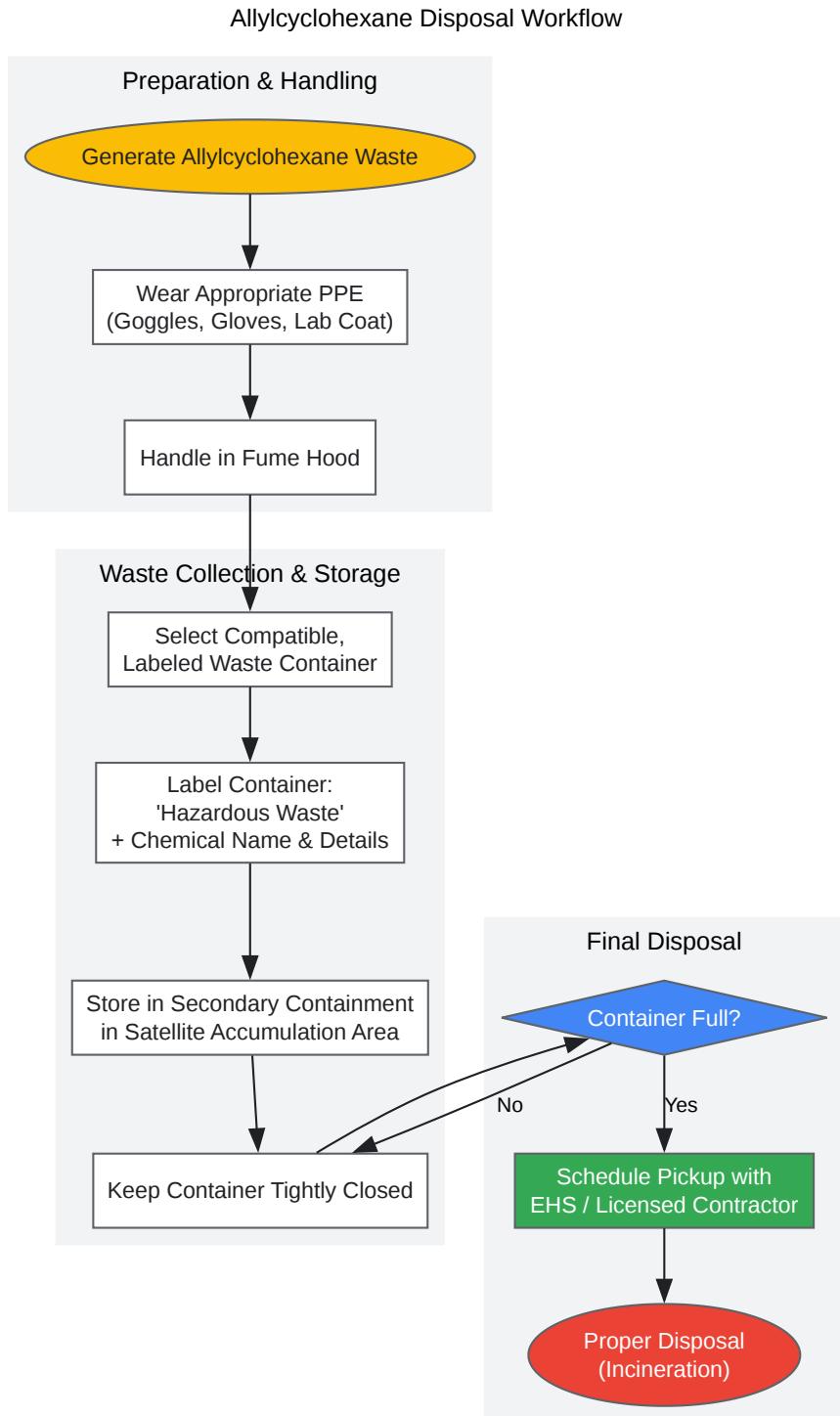
- Once the container is full, or when you are finished generating this waste stream, arrange for its removal.
- Contact your institution's Environmental Health and Safety (EHS) office or equivalent department to schedule a hazardous waste pickup.[[6](#)]
- Follow their specific procedures for submitting a waste pickup request, which may involve completing an online or paper form.[[6](#)]
- A licensed hazardous waste transporter will then collect the waste for final disposal, which is typically high-temperature incineration.[[7](#)]

Step 5: Disposal of Empty Containers

- An empty container that held **allylcyclohexane** is also considered hazardous waste unless properly decontaminated.
- To decontaminate a container, triple-rinse it with a suitable solvent (e.g., ethanol or acetone).
- The rinsate from this cleaning process must be collected and disposed of as hazardous waste along with the **allylcyclohexane**.[[10](#)]
- After triple-rinsing and air-drying, the container may be disposed of in the regular trash or recycled, depending on institutional policies.[[10](#)]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and logical flow for the proper disposal of **allylcyclohexane**.



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Caption: Logical workflow for the safe disposal of **allylcyclohexane** waste.

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